



# Application Note: HPLC-UV Method for the Analysis of Picrasidine M

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Compound of Interest		
Compound Name:	Picrasidine M	
Cat. No.:	B1677792	Get Quote

Audience: Researchers, scientists, and drug development professionals.

#### Introduction

Picrasidine M is a dimeric β-carboline alkaloid isolated from plants of the Picrasma genus, notably Picrasma quassioides.[1][2][3] These plants have a history of use in traditional medicine.[2][3][4] The alkaloids from Picrasma quassioides are considered major biologically active components.[5] This application note details a reliable and efficient High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of Picrasidine M. The described method is crucial for quality control, pharmacokinetic studies, and standardization of herbal extracts containing this compound.

# **Experimental Protocol**

- Instrumentation and Materials
- HPLC System: An HPLC system equipped with a UV detector, quaternary pump, autosampler, and column oven.
- Analytical Column: A reversed-phase C18 column (250 mm x 4.6 mm, 5 μm particle size) is recommended for optimal separation.
- Solvents: HPLC grade acetonitrile, methanol, and water. Formic acid (analytical grade).
- Standard: Picrasidine M reference standard of known purity.



### 2. Preparation of Solutions

- Mobile Phase:
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: Acetonitrile.
  - $\circ$  All mobile phase components should be filtered through a 0.45  $\mu$ m membrane filter and degassed prior to use.[5]
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Picrasidine M** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1  $\mu$ g/mL to 100  $\mu$ g/mL.
- 3. Sample Preparation
- Plant Material (e.g., Picrasma quassioides stems):
  - Dry the plant material and grind it into a fine powder.
  - Accurately weigh 1.0 g of the powdered sample and place it in a flask.
  - Add 50 mL of methanol and perform extraction using ultrasonication for 30 minutes.
  - Centrifuge the extract at 4000 rpm for 10 minutes.
  - Collect the supernatant and filter it through a 0.45 μm syringe filter before injection into the HPLC system.
- 4. HPLC-UV Chromatographic Conditions

The following chromatographic conditions are recommended for the analysis of **Picrasidine M**:



Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 μm
Mobile Phase	Gradient elution with Acetonitrile (B) and 0.1% Formic Acid in Water (A)
Gradient Program	0-7 min, 25% B; 7-8 min, 25-30% B; 9-40 min, 30% B[5]
Flow Rate	1.0 mL/min[5]
Injection Volume	10 μL
Column Temperature	30°C[5]
UV Detection Wavelength	254 nm[5]

# **Data Presentation: Method Validation Summary**

The following tables summarize the typical validation parameters for an HPLC-UV method for the quantification of alkaloids, which can be applied to the analysis of **Picrasidine M**.

Table 1: System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor (Asymmetry)	≤ 2.0	1.1
Theoretical Plates	≥ 2000	> 5000
Relative Standard Deviation (RSD) of Peak Area (n=6)	≤ 2.0%	< 1.5%

Table 2: Linearity and Range



Parameter	Typical Result
Linear Range	1 - 100 μg/mL
Correlation Coefficient (r²)	≥ 0.999
Regression Equation	y = mx + c

### Table 3: Precision

Level	Repeatability (%RSD, n=6)	Intermediate Precision (%RSD, n=6)
Low QC (5 μg/mL)	< 2.0%	< 2.5%
Mid QC (25 μg/mL)	< 1.5%	< 2.0%
High QC (75 μg/mL)	< 1.0%	< 1.5%

## Table 4: Accuracy (Recovery)

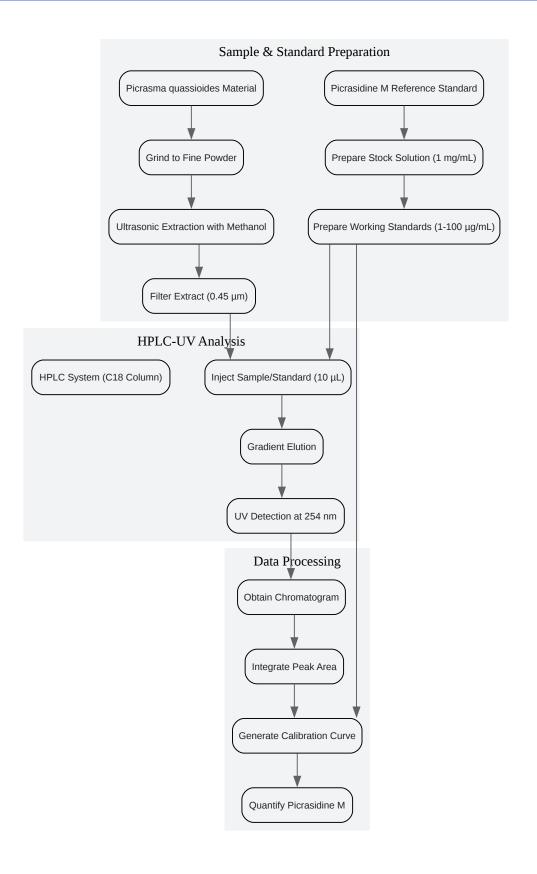
Spiked Concentration (μg/mL)	Mean Recovery (%)	Acceptance Criteria
Low QC (5 μg/mL)	99.5%	80 - 120%
Mid QC (25 μg/mL)	101.2%	80 - 120%
High QC (75 μg/mL)	98.9%	80 - 120%

## Table 5: Limits of Detection and Quantification

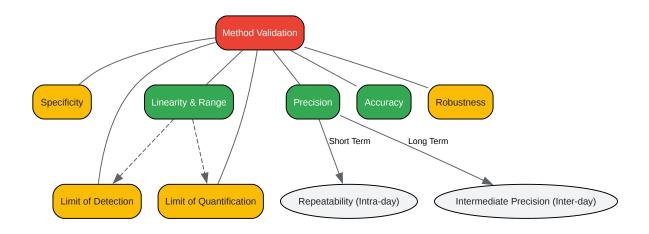
Parameter	Typical Result
Limit of Detection (LOD)	0.2 μg/mL
Limit of Quantification (LOQ)	0.7 μg/mL

## **Visualizations**









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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Progress in the study of chemical composition, biological activity, and its metabolism of the Picrasma quassioides PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pharmacological effects of Picrasma quassioides (D. Don) Benn for inflammation, cancer and neuroprotection (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Preparative isolation and purification of alkaloids from Picrasma quassiodes (D. Don) Benn. by high-speed countercurrent chromatography PMC [pmc.ncbi.nlm.nih.gov]
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